

# An In-depth Technical Guide to 2-Acetylbenzoic Acid (CAS: 577-56-0)

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## Compound of Interest

Compound Name: 2-Acetylbenzoic acid

Cat. No.: B015094

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, experimental protocols, and safety information for **2-Acetylbenzoic acid**, a versatile intermediate in the pharmaceutical, cosmetic, and agrochemical industries.

## Physicochemical Properties

**2-Acetylbenzoic acid** is a light yellow to light orange crystalline powder. Its key physicochemical properties are summarized in the tables below for easy reference and comparison.

Table 1: General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>8</sub> O <sub>3</sub>	[1][2]
Molecular Weight	164.16 g/mol	[2]
Appearance	Light yellow to light orange crystalline powder	[3]
Melting Point	115-118 °C	[4]
Boiling Point	251.61 °C (rough estimate)	[3]
Density	1.2 ± 0.1 g/cm <sup>3</sup>	[5]
Flash Point	161.0 ± 19.7 °C	[5]
Vapor Pressure	0.03 hPa (at 25 °C)	

Table 2: Solubility and Partition Coefficients

Property	Value	Source(s)
Water Solubility	Slightly soluble	[2][3]
Solubility in Organic Solvents	Soluble in Dichloromethane, Ethyl Acetate, Chloroform, DMSO, Acetone	[2][3]
pKa	4.13 (at 25 °C)	[3]
LogP	0.8	[6]

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2-Acetylbenzoic acid**.

Table 3: Key Spectroscopic Data

Spectrum Type	Key Peaks/Signals	Source(s)
$^1\text{H}$ NMR	A spectrum is available from Sigma-Aldrich.	[6]
$^{13}\text{C}$ NMR	A spectrum is available from Sigma-Aldrich.	[6]
Infrared (IR)	Strong broad bands at 3264 $\text{cm}^{-1}$ (O-H stretching). Absorption bands for C=O stretching occur in the range of 1750-1600 $\text{cm}^{-1}$ . A vapor phase IR spectrum is available from NIST.	[7][8]
Mass Spectrometry (MS)	Mass spectrum (electron ionization) is available.	[1][9]

## Experimental Protocols

### Synthesis of 2-Acetylbenzoic Acid

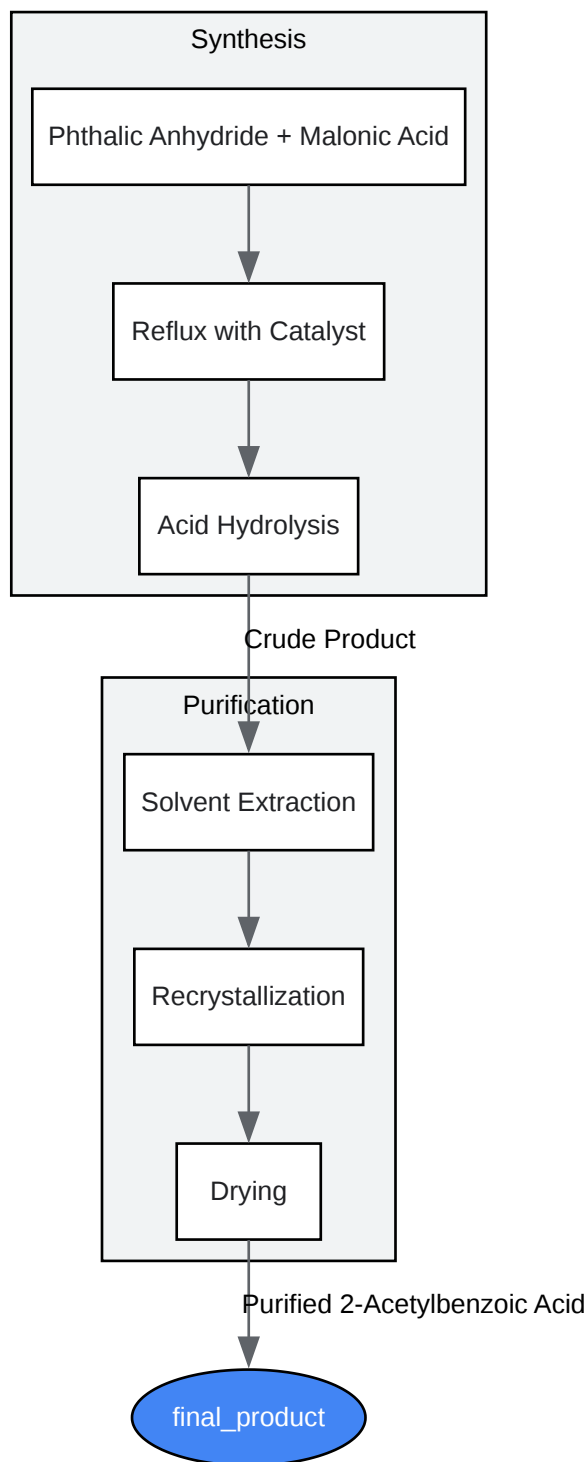
A documented method for the synthesis of **2-acetylbenzoic acid** involves the reaction of phthalic anhydride with malonic acid.[10] While the full detailed protocol from this specific source is part of a larger patent, a general representation of this type of reaction is the Perkin reaction, which can be adapted for this synthesis.

General Protocol (Conceptual):

- **Reactant Preparation:** Phthalic anhydride and malonic acid are mixed in a suitable solvent, often with a basic catalyst like triethylamine or pyridine.
- **Reaction:** The mixture is heated to reflux for several hours. The reaction proceeds through a condensation mechanism.
- **Hydrolysis:** The intermediate product is then hydrolyzed, typically with an acid, to yield **2-acetylbenzoic acid**.

- Workup and Purification: The product is extracted from the reaction mixture using an appropriate solvent and purified, for example, by recrystallization.

A workflow for a typical synthesis and purification process is visualized below.



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Caption: General workflow for the synthesis and purification of **2-Acetylbenzoic acid**.

## Purification

A common method for the purification of **2-Acetylbenzoic acid** is recrystallization.[3]

Protocol for Recrystallization:

- **Dissolution:** Dissolve the crude **2-Acetylbenzoic acid** in a minimum amount of a suitable hot solvent mixture, such as benzene and water.
- **Cooling:** Allow the solution to cool slowly to room temperature, and then potentially in an ice bath, to induce crystallization.
- **Filtration:** Collect the crystals by filtration, for example, using a Buchner funnel.
- **Washing:** Wash the crystals with a small amount of cold solvent to remove any remaining impurities.
- **Drying:** Dry the purified crystals under vacuum.

## Reactivity and Stability

**2-Acetylbenzoic acid** is stable under normal storage conditions.[5][11] It is incompatible with strong oxidizing agents.[11] Hazardous decomposition products include carbon monoxide and carbon dioxide.[11] Hazardous polymerization does not occur.[11]

## Safety Information

Table 4: GHS Hazard Statements

Hazard Code	Description	Source(s)
H315	Causes skin irritation	<a href="#">[5]</a> <a href="#">[6]</a>
H319	Causes serious eye irritation	<a href="#">[6]</a>
H335	May cause respiratory irritation	<a href="#">[6]</a>

#### Precautionary Statements:

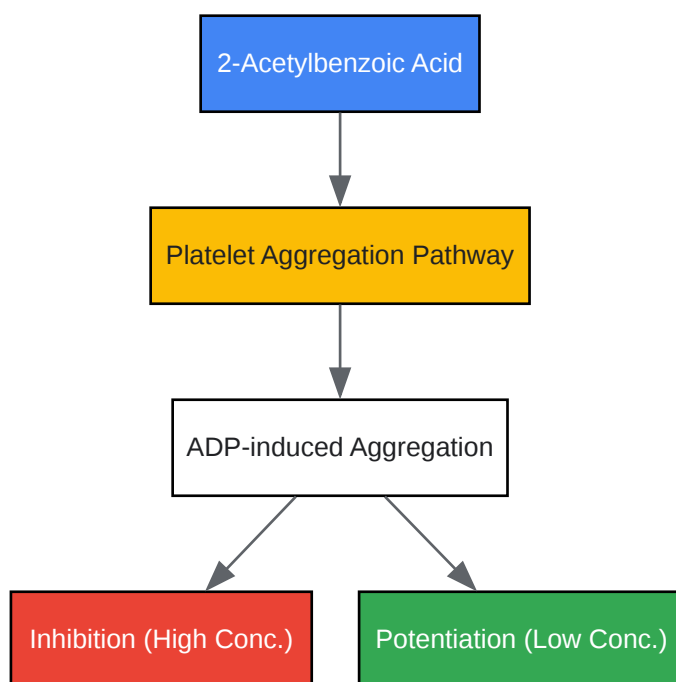
Users should handle **2-Acetylbenzoic acid** in a well-ventilated area and wear appropriate personal protective equipment, including gloves and eye protection.[\[12\]](#) Avoid breathing dust and prevent contact with skin and eyes.[\[13\]](#)

## Biological Activity and Applications in Drug Development

**2-Acetylbenzoic acid** serves as an important intermediate in the synthesis of various pharmaceuticals.[\[14\]](#) It has been investigated for its effects on platelet function. One study indicated that at high concentrations, it can inhibit the second phase of ADP-induced aggregation in human platelets. However, at lower concentrations, it was found to potentially potentiate aggregation. This suggests a complex dose-dependent effect on platelet activity.

The role of **2-Acetylbenzoic acid** in drug development is primarily as a building block for more complex molecules.[\[14\]](#) Its chemical structure, featuring both a carboxylic acid and a ketone group, allows for a variety of chemical modifications to produce derivatives with desired therapeutic properties.

The interaction of **2-Acetylbenzoic acid** with platelet aggregation suggests a potential, though not fully elucidated, interaction with signaling pathways involved in hemostasis and thrombosis. A simplified conceptual diagram illustrating this is provided below.



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Caption: Conceptual diagram of **2-Acetylbenzoic acid**'s influence on platelet aggregation.

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